

Essential Safety and Operational Guide for 1-Bromo-4-(phenylethynyl)benzene

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Compound of Interest

Compound Name:	1-Bromo-4-(phenylethynyl)benzene
Cat. No.:	B089151

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1-Bromo-4-(phenylethynyl)benzene**, including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

I. Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **1-Bromo-4-(phenylethynyl)benzene** is fundamental to its safe handling.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₉ Br	[1]
Molecular Weight	257.13 g/mol	[1]
Appearance	Solid	[2]
Melting Point	176 - 178 °C	[2]
Storage Temperature	Room Temperature (Sealed in dry conditions)	

II. Hazard Identification and Safety Precautions

1-Bromo-4-(phenylethynyl)benzene presents several hazards that require strict adherence to safety protocols.

Signal Word: Warning

Hazard Statements:

- Harmful if swallowed.[3][4]
- Causes skin irritation.[3]
- Causes serious eye irritation.[3][4]
- May cause respiratory irritation.[3]

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.[3][5][6]
- Do not eat, drink, or smoke when using this product.[3][4][5]
- Wear protective gloves, protective clothing, eye protection, and face protection.[3][5][6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[5][7]
- Use only outdoors or in a well-ventilated area.[3][5][7]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[5][7][8]

III. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Bromo-4-(phenylethynyl)benzene** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Guidelines
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Must meet ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a splash hazard. [9][10]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves for integrity before each use. Change gloves frequently and immediately if contaminated, torn, or punctured.
Flame-resistant lab coat.	A closed lab coat that extends below the knee is recommended.[9]	
Closed-toe shoes.	No open-toed shoes or sandals are permitted in the laboratory.[9]	
Respiratory Protection	NIOSH-approved respirator.	Required when engineering controls are not sufficient to maintain exposure below permissible limits, or during emergency situations.[10][11]

IV. Operational Plan: Step-by-Step Handling Protocol

This section provides a detailed, procedural guide for the safe handling of **1-Bromo-4-(phenylethynyl)benzene** from receipt to disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[5][7]

- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[3][5]
- Remove all potential ignition sources from the work area.[5][7]
- Have appropriate fire extinguishing media readily available (e.g., CO₂, dry chemical, or foam).[5][12]

2. Handling the Chemical:

- Before use, allow the container to reach room temperature.
- Carefully open the container on a stable surface.
- Weigh and dispense the required amount of the solid chemical using a clean spatula. Avoid generating dust.[2]
- If creating a solution, add the solid to the solvent slowly while stirring.
- Keep the container tightly closed when not in use.[5][7][13]

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][5][7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]

V. Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	First Aid and Response Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][4][5]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[3][5]
Inhalation	Move the victim to fresh air and keep them in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][5][14]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5]
Spill	Evacuate the area. Wear appropriate PPE. For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[2] For a large spill, contain the spill and absorb it with an inert material. Prevent entry into waterways.

VI. Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.

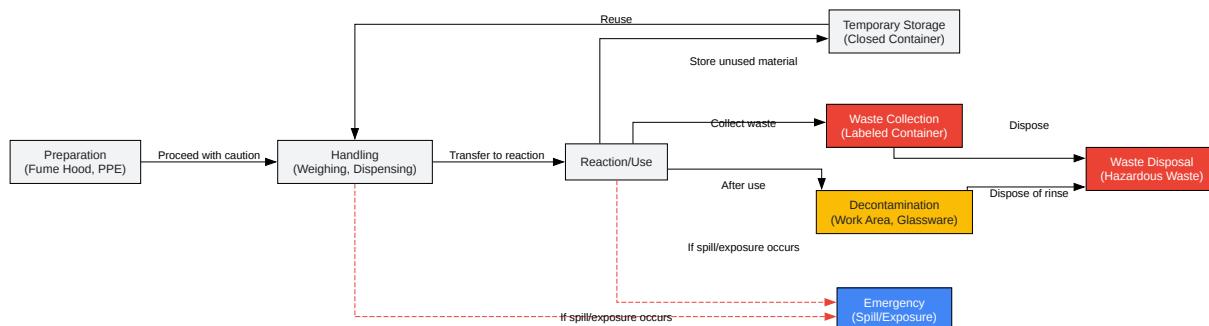
- Chemical Waste: Dispose of **1-Bromo-4-(phenylethynyl)benzene** and any contaminated materials in a designated hazardous waste container.[5] The container must be properly

labeled with the chemical name and associated hazards.

- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be collected in a designated waste container for hazardous materials.
- Do not dispose of this chemical down the drain or in the regular trash.[4]

VII. Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **1-Bromo-4-(phenylethynyl)benzene**.



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Caption: Workflow for handling **1-Bromo-4-(phenylethynyl)benzene**.

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